

Personal protective equipment for handling 4-(trans-4-Propylcyclohexyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(trans-4-Propylcyclohexyl)phenylboronic acid

Cat. No.: B117973

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Essential Safety and Handling Guide for 4-(trans-4-Propylcyclohexyl)phenylboronic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(trans-4-Propylcyclohexyl)phenylboronic acid**. Adherence to these protocols is essential for ensuring personal safety and proper laboratory conduct.

Chemical Identifier:

- Name: **4-(trans-4-Propylcyclohexyl)phenylboronic Acid**
- CAS Number: 146862-02-4[1]
- Molecular Formula: C₁₅H₂₃BO₂[1]
- Molecular Weight: 246.16 g/mol [1]

Hazard Summary: This chemical is known to cause skin and serious eye irritation. It is harmful if swallowed. As with similar boronic acids, inhalation of dust should be avoided to prevent respiratory tract irritation.[2][3]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when handling **4-(trans-4-Propylcyclohexyl)phenylboronic acid**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing. [2]	To protect eyes from contact, which can cause serious irritation. [2]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and changed immediately if contaminated. [2] [3]	To prevent skin contact and potential irritation. [2]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat. [2]	To protect skin from accidental splashes or spills.
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [2] [3]	To prevent respiratory tract irritation. [2]

Operational Plan: Step-by-Step Handling Procedure

A strict operational protocol is crucial for the safe handling of this compound.

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible before beginning work.[\[2\]](#)[\[3\]](#)
 - All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
 - The work area should be clean and free of clutter.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling the Chemical:
 - Keep the container of **4-(trans-4-Propylcyclohexyl)phenylboronic acid** tightly closed when not in use.[\[3\]](#)
 - Avoid generating dust when transferring the solid.[\[3\]](#) Use appropriate tools, such as a spatula, for transfers.[\[3\]](#)
 - Avoid all personal contact, including the inhalation of dust or vapors.[\[2\]](#)
 - Do not eat, drink, or smoke in the laboratory.[\[2\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks.[\[2\]](#)
 - Clean the work area to remove any residual chemical.
 - Remove any contaminated clothing immediately and wash it before reuse.

Emergency Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[4]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4][5]
- Spill: Evacuate the area. For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill, avoiding dust generation. Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[2]

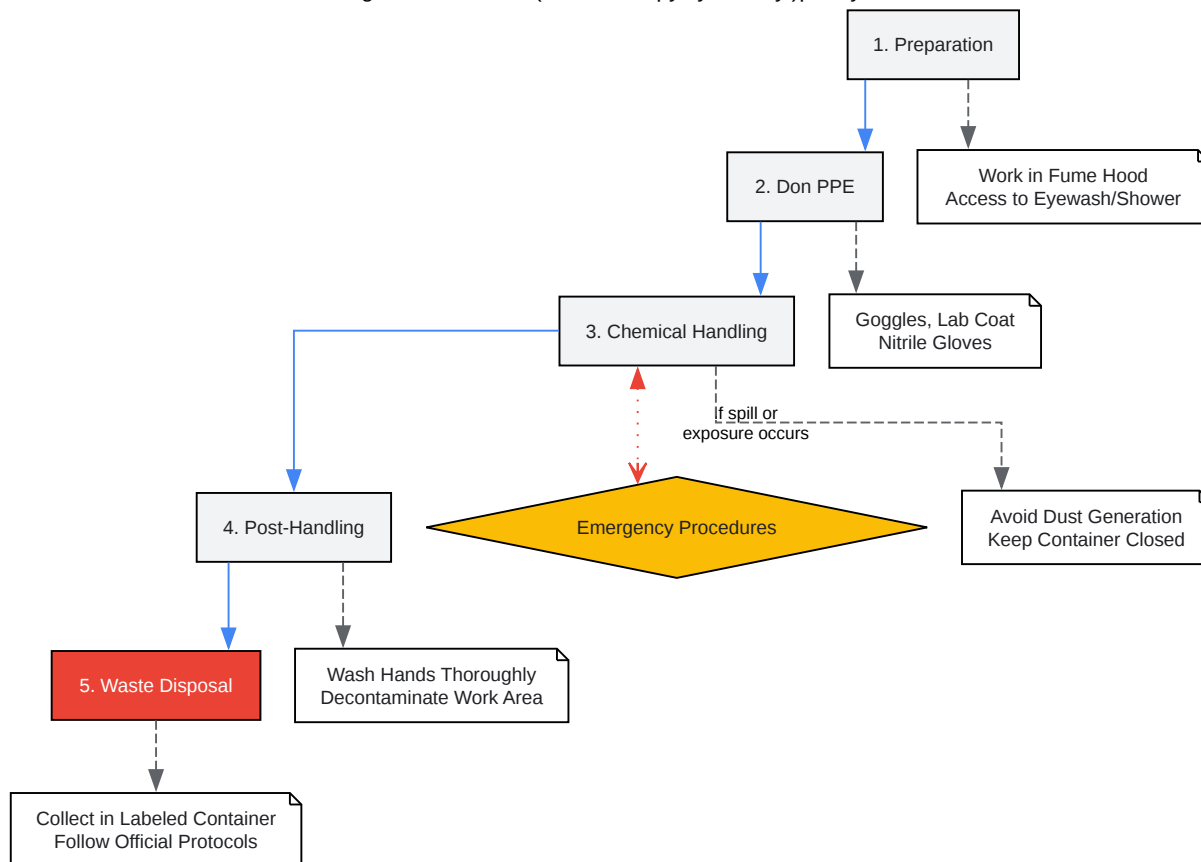
Disposal Plan

All waste generated from the use of **4-(trans-4-Propylcyclohexyl)phenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

- Waste Collection: Contaminated materials should be collected in a designated, labeled, and sealed container for hazardous waste.
- Disposal Route: Dispose of contents/container to an approved waste disposal plant.[4] Do not pour waste down the drain.[2] Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling

Safe Handling Workflow for 4-(trans-4-Propylcyclohexyl)phenylboronic Acid



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Caption: Workflow for the safe handling of boronic acids.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(trans-4-Propylcyclohexyl)phenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117973#personal-protective-equipment-for-handling-4-trans-4-propylcyclohexyl-phenylboronic-acid]

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